

Essential Safety and Logistical Information for Handling 2-Hydroxybutanamide

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Compound of Interest

Compound Name: 2-Hydroxybutanamide

Cat. No.: B3417655

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety protocols and logistical plans for **2-Hydroxybutanamide**, fostering a secure laboratory environment.

Chemical Identifier:

- Name: **2-Hydroxybutanamide**
- CAS Number: 1113-58-2[1][2][3]
- Molecular Formula: C₄H₉NO₂[1][2][3]

Hazard Identification and Personal Protective Equipment (PPE)

2-Hydroxybutanamide is classified as a hazardous substance with the following risk profile:

- Harmful if swallowed[1][4][5]
- Causes skin irritation[1]
- Causes serious eye irritation[1]
- May cause respiratory irritation[1]

Adherence to the following Personal Protective Equipment (PPE) guidelines is mandatory to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Wear appropriate protective gloves to prevent skin exposure.[6] Nitrile, latex, or vinyl gloves are suitable options.[7]
Eye and Face Protection	Safety goggles and face shield	Use tight-sealing safety goggles.[6] A face protection shield is also recommended.[6]
Skin and Body Protection	Protective clothing	Wear appropriate protective clothing to prevent skin exposure.[6] A lab coat or coveralls should be worn.
Respiratory Protection	NIOSH/MSHA or EN 149 approved respirator	Use a respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[6] An organic gases and vapors filter (Type A, Brown) is recommended.[6]

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

Handling:

- Ensure adequate ventilation in the work area.[4][6]
- Avoid contact with skin, eyes, and clothing.[4][6]
- Do not ingest or inhale the substance.[6]

- Keep away from open flames, hot surfaces, and sources of ignition.[6]
- Wash hands thoroughly after handling.[4]

Storage:

- Store in a dry, cool, and well-ventilated place.[6]
- Keep containers tightly closed.[6]
- Store away from heat, sparks, and flame.[6]
- Incompatible with strong oxidizing agents.[6]

Disposal Plan

Dispose of **2-Hydroxybutanamide** and its containers in accordance with local, regional, and national hazardous waste regulations.

Procedure:

- Collect waste in a suitable, closed container labeled for chemical waste.[6]
- Consult with your institution's Environmental Health and Safety (EHSO) department for specific disposal procedures.
- Do not dispose of down the drain unless neutralized and permitted by local regulations.[8]
- For spills, soak up with an inert absorbent material and place in a suitable, closed container for disposal.[6]

Workflow for Handling and Disposal of 2-Hydroxybutanamide

Caption: Workflow for the safe handling and disposal of **2-Hydroxybutanamide**.

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